

# Essential Safety and Operational Guide for 2-Bromo-5-chlorophenol

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## Compound of Interest

Compound Name: 2-Bromo-5-chlorophenol

Cat. No.: B087913

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **2-Bromo-5-chlorophenol**. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-Bromo-5-chlorophenol**
- CAS Number: 13659-23-9
- Molecular Formula:  $C_6H_4BrClO$

## Hazard Identification and Classification

**2-Bromo-5-chlorophenol** is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[1]

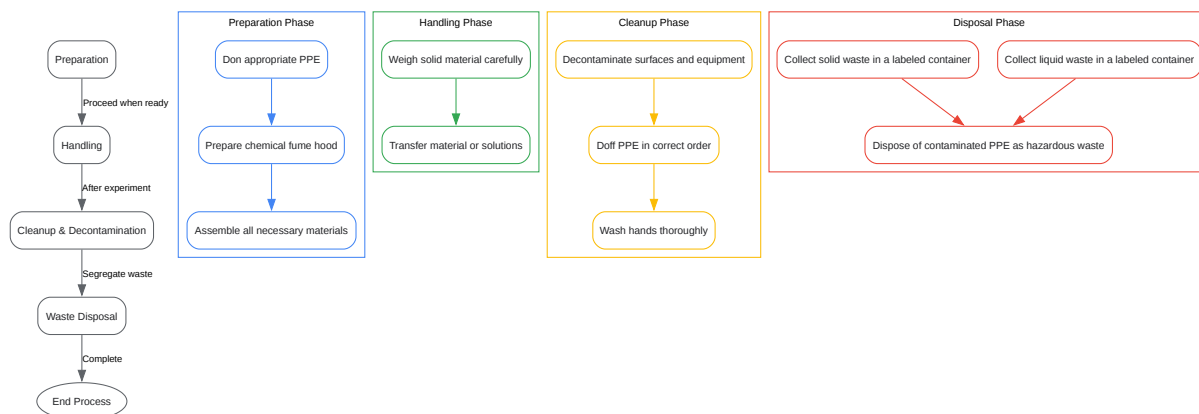
## Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **2-Bromo-5-chlorophenol** to prevent exposure.

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]	To protect eyes from splashes and dust.[3]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Neoprene, or Viton™). Gloves must be inspected prior to use. [1]	To prevent skin contact and absorption.[1][4]
Skin and Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities or potential for splashing, a chemical-resistant apron is advised.[1][4]	To protect skin and clothing from contamination.[3][5]
Respiratory Protection	Work should be conducted in a well-ventilated area or a chemical fume hood.[5] If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an organic vapor cartridge (NIOSH/MSHA approved).[1][3]	To prevent inhalation of dust or vapors.[3]

## Procedural Workflow for Handling 2-Bromo-5-chlorophenol

The following diagram outlines the step-by-step workflow for safely handling **2-Bromo-5-chlorophenol** in a laboratory setting.



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Caption: A step-by-step workflow for the safe handling of **2-Bromo-5-chlorophenol**.

## First Aid Measures

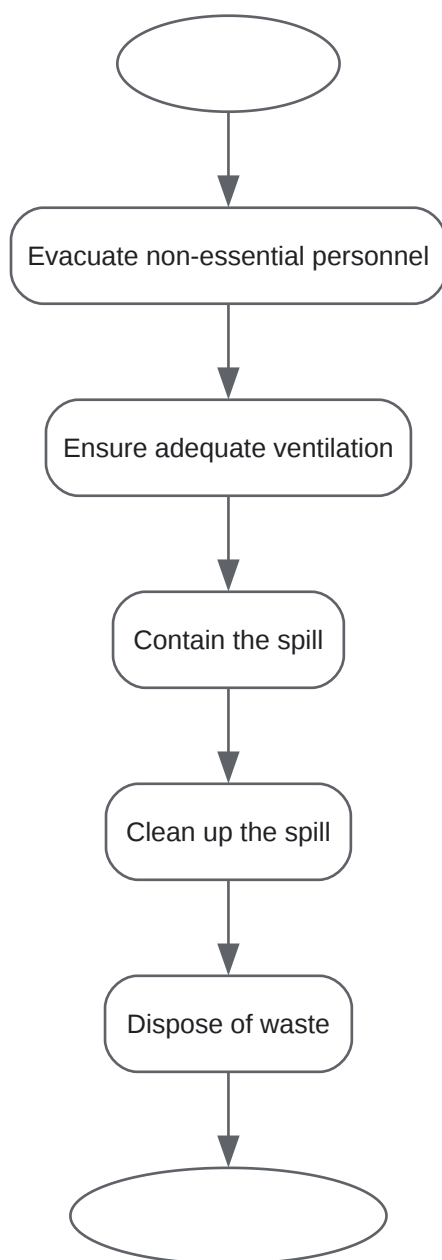
In case of exposure to **2-Bromo-5-chlorophenol**, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <sup>[1]</sup>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists. <sup>[1]</sup>
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <sup>[1]</sup>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <sup>[1]</sup>

## Accidental Release Measures and Disposal Plan

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

Emergency Response Workflow for Spills:



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Caption: Logical relationship for responding to an emergency spill of **2-Bromo-5-chlorophenol**.

Spill Cleanup and Disposal Procedures:

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.[1] Use appropriate personal protective equipment as outlined in the PPE section. Ensure adequate ventilation.[1]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains, as discharge into the environment must be avoided.[1]
- Methods for Cleaning Up:
  - For solid spills, collect the material and place it in a suitable, closed container for disposal. [1]
  - Use spark-proof tools and explosion-proof equipment.[1]
  - For liquid spills, absorb with an inert material (e.g., sand, silica gel) and place in a sealed container for disposal.
- Disposal: All waste, including contaminated absorbents and PPE, must be collected in clearly labeled, closed containers.[1] Dispose of the chemical waste in accordance with local, regional, and national regulations.[5] Do not dispose of it with household garbage, and prevent it from reaching the sewage system.[6]

## Handling and Storage

- Handling: Handle in a well-ventilated place.[1] Wear suitable protective clothing and avoid contact with skin and eyes.[1] Avoid the formation of dust and aerosols.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Keep away from foodstuff containers and incompatible materials such as oxidizing agents.[1][5] Store at 2°C - 8°C for long-term stability.

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